

2-(Dimethylamino)acetanilide-d6 chemical structure and properties

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Compound of Interest

Compound Name: 2-(Dimethylamino)acetanilide-d6

Cat. No.: B15555156

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An In-Depth Technical Guide to 2-(Dimethylamino)acetanilide-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **2-(Dimethylamino)acetanilide-d6**. This deuterated analog of 2-(Dimethylamino)acetanilide is a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.

Chemical Structure and Properties

2-(Dimethylamino)acetanilide-d6 is an isotopically labeled form of 2-(Dimethylamino)acetanilide, where six hydrogen atoms on the dimethylamino group have been replaced with deuterium. This labeling provides a distinct mass signature, making it ideal for use as an internal standard in mass spectrometry-based analytical methods.

Chemical Structure:

Figure 1: Chemical structure of **2-(Dimethylamino)acetanilide-d6**

Physicochemical Properties:

A summary of the key physicochemical properties for both **2-(Dimethylamino)acetanilide-d6** and its non-deuterated analog is presented in the table below. Data for the deuterated compound is limited and primarily sourced from supplier information.

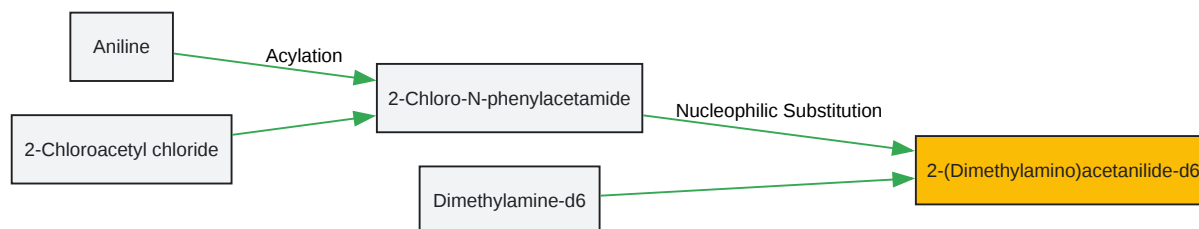
Property	2-(Dimethylamino)acetanilide-d6	2-(Dimethylamino)acetanilide	Reference
Molecular Formula	C ₁₀ H ₈ D ₆ N ₂ O	C ₁₀ H ₁₄ N ₂ O	
Molecular Weight	184.27 g/mol	178.23 g/mol	[1]
Monoisotopic Mass	184.148 Da	178.111 Da	[1]
Appearance	Not specified	Solid	[1]
Melting Point	Not available	Not available	
Boiling Point	Not available	Not available	
Solubility	Not specified	Not specified	

Synthesis

A detailed experimental protocol for the synthesis of **2-(Dimethylamino)acetanilide-d6** is not readily available in the public domain. However, a plausible synthetic route can be adapted from general methods for the preparation of N-phenylacetamides. The synthesis would likely involve the acylation of aniline with a deuterated acylating agent.

Proposed Synthetic Pathway:

A feasible approach would be the reaction of aniline with 2-chloroacetyl chloride, followed by nucleophilic substitution with dimethylamine-d6.



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Figure 2: Proposed synthesis workflow for **2-(Dimethylamino)acetanilide-d6**

Experimental Protocol (Hypothetical):

Step 1: Synthesis of 2-Chloro-N-phenylacetamide

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve aniline (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- Cool the solution to 0 °C in an ice bath.
- Slowly add 2-chloroacetyl chloride (1.1 eq) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 2-chloro-N-phenylacetamide.
- Purify the crude product by recrystallization or column chromatography.

Step 2: Synthesis of **2-(Dimethylamino)acetanilide-d6**

- Dissolve 2-chloro-N-phenylacetamide (1.0 eq) in a suitable polar aprotic solvent (e.g., acetonitrile or DMF).
- Add dimethylamine-d6 hydrochloride (1.2 eq) and a base (e.g., potassium carbonate or triethylamine, 2.5 eq) to the solution.
- Heat the reaction mixture to reflux and monitor its progress by TLC.
- Once the reaction is complete, cool the mixture to room temperature and filter off any inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Purify the crude **2-(Dimethylamino)acetanilide-d6** by column chromatography to obtain the final product.

Analytical Data

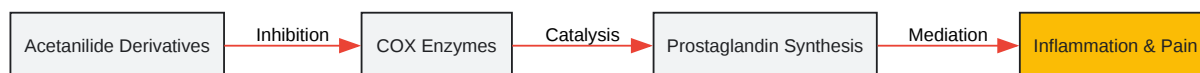
Detailed analytical data for **2-(Dimethylamino)acetanilide-d6** is not publicly available. Researchers requiring this compound for quantitative studies should obtain a Certificate of Analysis from the supplier, which will typically include identity and purity data from techniques such as ¹H-NMR, Mass Spectrometry, and HPLC.

For the non-deuterated analog, 2-(Dimethylamino)acetanilide, some spectral data is available in public databases.^[1]

Biological Activity and Signaling Pathways

There is limited specific information on the biological activity of 2-(Dimethylamino)acetanilide. However, the broader class of acetanilide derivatives has been investigated for various pharmacological activities. Some studies have reported antimicrobial and β 3-adrenergic receptor agonist properties for certain acetanilide derivatives.

The mechanism of action for acetanilide itself is believed to involve the inhibition of cyclooxygenase (COX) enzymes, similar to other non-steroidal anti-inflammatory drugs (NSAIDs).^[2] This inhibition reduces the production of prostaglandins, which are key mediators of inflammation and pain.



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Figure 3: Potential mechanism of action for acetanilide derivatives

It is important to note that the biological activity of 2-(Dimethylamino)acetanilide and its deuterated analog has not been extensively studied, and further research is required to elucidate their specific pharmacological profiles and potential involvement in cellular signaling pathways.

Applications

The primary application of **2-(Dimethylamino)acetanilide-d6** is as an internal standard in bioanalytical methods. Its key advantages include:

- **High Chemical Similarity:** It behaves almost identically to the non-deuterated analyte during sample preparation and chromatographic separation.
- **Distinct Mass:** The mass difference allows for clear differentiation from the analyte in mass spectrometric detection, enabling accurate quantification.

These properties make it an invaluable tool for pharmacokinetic, toxicokinetic, and metabolism studies in drug discovery and development.

Conclusion

2-(Dimethylamino)acetanilide-d6 is a crucial analytical tool for researchers in the pharmaceutical and life sciences. While detailed experimental data remains limited, this guide provides a foundational understanding of its structure, properties, and a plausible synthetic approach. As with any stable isotope-labeled standard, it is recommended to obtain a comprehensive Certificate of Analysis from the supplier to ensure the accuracy and reliability of experimental results. Further research into the biological activity of this compound and its non-deuterated analog could reveal novel pharmacological properties.

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References

- 1. 2-(Dimethylamino)acetanilide-d6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. What is the mechanism of Acetanilide? [synapse.patsnap.com]
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